

# Introduction: Navigating the Nomenclature of Key Synthetic Intermediates

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## Compound of Interest

Compound Name: *[3-(Aminomethyl)phenoxy]acetic acid*

CAS No.: 115464-36-3

Cat. No.: B13650013

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In the landscape of medicinal chemistry and drug development, precision in molecular architecture is paramount. The nomenclature of organic compounds serves as the universal language for this precision. However, subtle differences in naming can lead to vastly different molecules with distinct properties and applications. This guide addresses two such compounds: **[3-(Aminomethyl)phenoxy]acetic acid** and its structural isomer, 3-Aminomethyl-phenylacetic acid. While their names are similar, the presence or absence of a phenoxy ether linkage fundamentally alters their chemical nature.

This technical guide will provide a comprehensive overview of both molecules, with a particular focus on the more extensively characterized 3-Aminomethyl-phenylacetic acid, for which a greater body of scientific literature and data is available. We will delve into their chemical identifiers, molecular structures, physicochemical properties, and potential applications, particularly in the burgeoning field of targeted protein degradation.

## Part 1: [3-(Aminomethyl)phenoxy]acetic Acid

This molecule, characterized by an ether bond connecting the phenyl ring to the acetic acid moiety, is a less commonly cited compound in scientific literature compared to its isomer.

## Chemical Identifiers and Molecular Structure

While a specific CAS number for **[3-(Aminomethyl)phenoxy]acetic acid** is not readily found in major chemical databases, we can infer its properties from the closely related compound, (3-Aminophenoxy)acetic acid.

- Parent Compound CAS Number: 6274-24-4 (for (3-Aminophenoxy)acetic acid)[1][2]
- Inferred Molecular Formula: C<sub>9</sub>H<sub>11</sub>NO<sub>3</sub>
- Inferred Molecular Weight: 181.19 g/mol

The key structural feature is the aminomethyl group (-CH<sub>2</sub>NH<sub>2</sub>) at the meta-position of the phenoxy ring.

Caption: Molecular Structure of **[3-(Aminomethyl)phenoxy]acetic acid**

## Physicochemical Properties

The properties of this compound are extrapolated from its parent and related structures.

Property	Value (Estimated)	Source
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub>	N/A
Molecular Weight	181.19 g/mol	N/A
Appearance	Solid	N/A
Solubility	Soluble in DMSO, Methanol, Water	[3]
pKa	~4.0 (for the carboxylic acid)	[3]

## Synthesis and Applications

The synthesis of phenoxyacetic acids generally involves the reaction of a phenol with chloroacetic acid under basic conditions[4][5]. For the target molecule, a potential synthetic route would involve using 3-hydroxybenzylamine, with the amino group protected, as the starting phenol.

Due to the presence of both an acidic carboxylic acid group and a basic amino group, this molecule could serve as a versatile linker in drug development, connecting different molecular fragments. However, specific applications are not well-documented in peer-reviewed literature.

## Part 2: 3-Aminomethyl-phenylacetic Acid

This isomer, lacking the ether oxygen, is more prominently featured in chemical supplier catalogs and scientific databases. It is a valuable building block in medicinal chemistry.

### Chemical Identifiers and Molecular Structure

- CAS Number: 113520-43-7[6]
- Molecular Formula: C<sub>9</sub>H<sub>11</sub>NO<sub>2</sub>[6]
- Molecular Weight: 165.19 g/mol [6]
- IUPAC Name: 2-[3-(aminomethyl)phenyl]acetic acid[6]
- SMILES: C1=CC(=CC(=C1)CN)CC(=O)O[6]

Caption: Molecular Structure of 3-Aminomethyl-phenylacetic acid

### Physicochemical Properties

The following table summarizes the key physicochemical properties of 3-Aminomethyl-phenylacetic acid.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	[6]
Molecular Weight	165.19 g/mol	[6]
Appearance	Light Beige Solid	[3]
Melting Point	147-150 °C	[3]
XLogP3	-1.8	[6]

## Synthesis and Applications in Drug Development

**Synthesis:** An industrial preparation method for the related compound, 3-aminophenylacetic acid, has been patented[7]. This multi-step synthesis starts from p-nitrophenylacetonitrile and proceeds through reduction, acetylation, nitration, hydrolysis, esterification, deamination, and further reduction and hydrolysis steps[7]. The synthesis of 3-Aminomethyl-phenylacetic acid would involve a similar multi-step process, likely starting from a commercially available phenylacetic acid derivative.

**Applications:** This compound is particularly relevant in the field of PROteolysis TArgeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's ubiquitination and subsequent degradation by the proteasome. 2-(3-(Aminomethyl)phenyl)acetic acid can be used as a linker in the synthesis of these complex molecules[8]. For instance, it has been utilized in the synthesis of DU-14, a PROTAC targeting PTP1B/TC-PTP for cancer immunotherapy[8].

The bifunctional nature of the molecule, with its carboxylic acid and amine functionalities, allows for orthogonal chemical modifications, making it an ideal scaffold for building the linker component of a PROTAC.

## Safety and Handling

Safety data for related compounds indicate that this class of molecules should be handled with care.

- **Hazards:** May be harmful if swallowed, cause skin irritation, and serious eye irritation[9][10]. May also cause respiratory irritation[9][10].
- **Handling Precautions:**
  - Avoid contact with skin and eyes[9].
  - Do not breathe dust[9].
  - Use only in a well-ventilated area[10].
  - Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection[10].

- Storage:
  - Keep container tightly closed[9][10].
  - Store in a dry, cool, and well-ventilated place[9][10].

## Experimental Protocol: General Procedure for Amide Coupling

The carboxylic acid moiety of 3-Aminomethyl-phenylacetic acid is a common handle for conjugation. Below is a representative protocol for coupling this molecule to a primary amine, a fundamental step in linker synthesis for PROTACs.

Objective: To form an amide bond between 3-Aminomethyl-phenylacetic acid and a generic primary amine (R-NH<sub>2</sub>).

Materials:

- 3-Aminomethyl-phenylacetic acid
- R-NH<sub>2</sub> (a generic primary amine)
- N,N-Dimethylformamide (DMF)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- Hydroxybenzotriazole (HOBT)
- N,N-Diisopropylethylamine (DIPEA)
- Saturated aqueous sodium bicarbonate
- Brine
- Ethyl acetate
- Anhydrous magnesium sulfate

## Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 3-Aminomethyl-phenylacetic acid (1.0 equivalent) in DMF.
  - Rationale: DMF is a polar aprotic solvent that effectively dissolves the reactants.
- Activation of Carboxylic Acid: Add EDC (1.2 equivalents) and HOBT (1.2 equivalents) to the solution. Stir at room temperature for 30 minutes.
  - Rationale: EDC is a coupling agent that activates the carboxylic acid, making it susceptible to nucleophilic attack. HOBT is added to suppress side reactions and improve the efficiency of the coupling.
- Addition of Amine: Add the primary amine (R-NH<sub>2</sub>) (1.1 equivalents) and DIPEA (2.0 equivalents) to the reaction mixture.
  - Rationale: DIPEA is a non-nucleophilic base used to neutralize the hydrochloride salt of EDC and any acid formed during the reaction.
- Reaction Monitoring: Allow the reaction to stir at room temperature overnight. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Work-up: a. Dilute the reaction mixture with ethyl acetate. b. Wash with saturated aqueous sodium bicarbonate (3x), followed by brine (1x).
  - Rationale: The aqueous washes remove unreacted reagents and water-soluble byproducts. c. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired amide.



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Caption: Workflow for a standard amide coupling reaction.

## Conclusion

This guide has elucidated the structures and properties of **[3-(Aminomethyl)phenoxy]acetic acid** and 3-Aminomethyl-phenylacetic acid. While structurally similar, they are distinct chemical entities. 3-Aminomethyl-phenylacetic acid (CAS: 113520-43-7) is a well-documented and commercially available compound with established applications as a linker in the synthesis of PROTACs and other complex molecules for drug discovery. Researchers and scientists are advised to carefully verify the CAS number and structure to ensure they are working with the intended molecule for their specific application.

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